

(Rac)-UK-414495: A Technical Guide to a Selective Neutral Endopeptidase Inhibitor

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Compound of Interest

Compound Name: (Rac)-UK-414495

Cat. No.: B15559976

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(Rac)-UK-414495 is a potent and selective inhibitor of the enzyme neutral endopeptidase (NEP), developed by Pfizer.^{[1][2]} This document provides a comprehensive technical overview of its mechanism of action, pharmacological effects, and the experimental protocols used in its preclinical evaluation, intended for researchers, scientists, and drug development professionals.

Core Compound Information

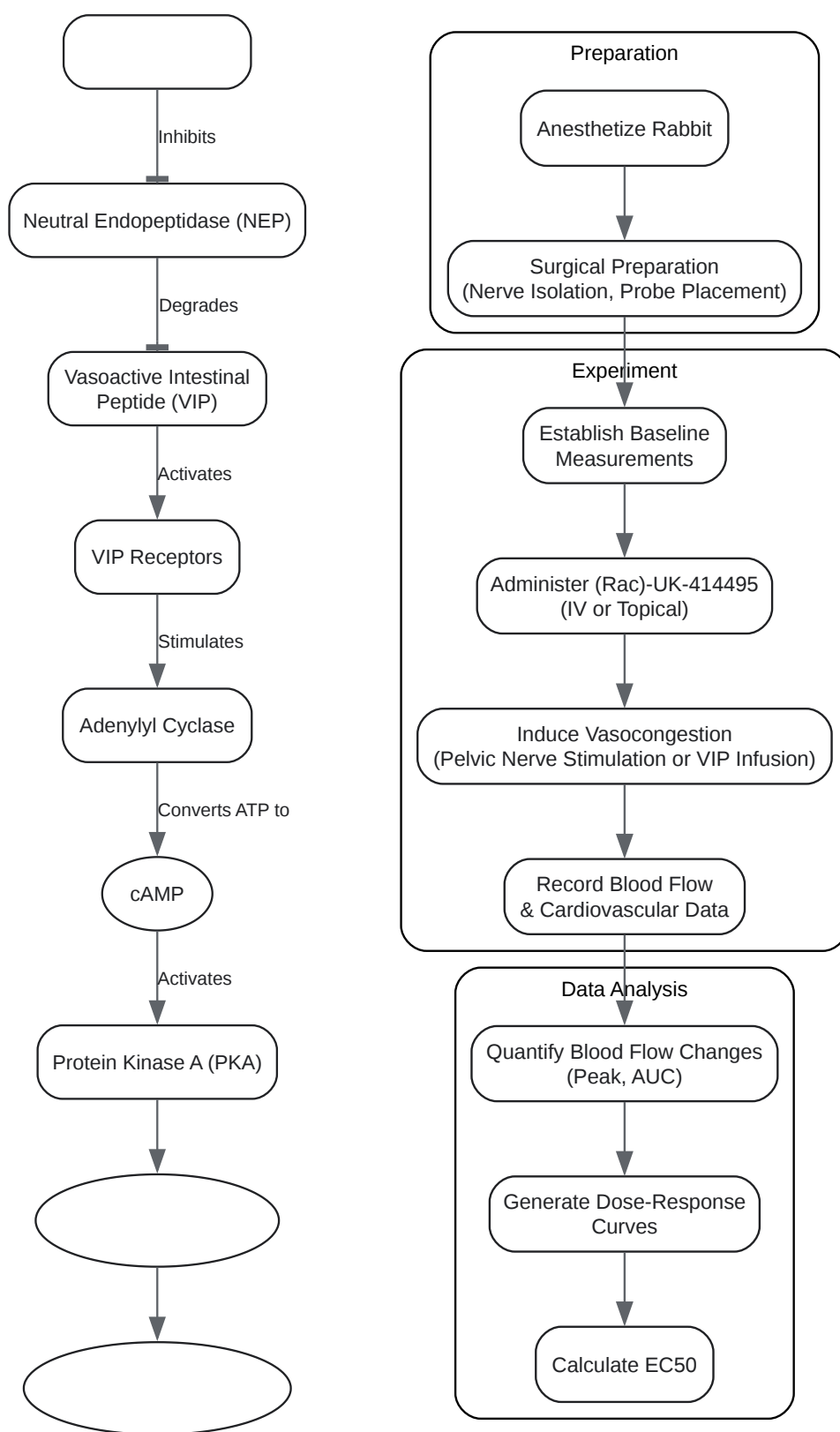
Property	Value	Source
IUPAC Name	(2R)-2-({1-[(5-ethyl-1,3,4-thiadiazol-2-yl)carbamoyl]cyclopentyl}methyl)pentanoic acid	[3]
Molecular Formula	C ₁₆ H ₂₅ N ₃ O ₃ S	MedChemExpress
Molar Mass	339.45 g·mol ⁻¹	MedChemExpress
CAS Number	337962-93-3	MedChemExpress
Mechanism of Action	Neutral Endopeptidase (NEP) Inhibitor	[1][2]

Mechanism of Action

(Rac)-UK-414495 functions by inhibiting neutral endopeptidase, an enzyme responsible for the degradation of several endogenous vasoactive peptides, most notably Vasoactive Intestinal Peptide (VIP).^{[1][2][3]} By preventing the breakdown of VIP, UK-414,495 potentiates its effects, leading to smooth muscle relaxation and increased blood flow in targeted tissues.^{[1][2]} This mechanism has been investigated for its potential therapeutic application in female sexual arousal disorder (FSAD), where enhanced genital blood flow is a key physiological component of sexual response.^{[2][4]}

Signaling Pathway

The signaling cascade initiated by NEP inhibition and the subsequent potentiation of VIP is illustrated below.



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References

- 1. UK-414,495, a selective inhibitor of neutral endopeptidase, potentiates pelvic nerve-stimulated increases in female genital blood flow in the anaesthetized rabbit - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Towards treating female sexual dysfunction: Research reveals secrets of female sexual arousal | EurekAlert! [eurekalert.org]
- 3. UK-414,495, a selective inhibitor of neutral endopeptidase, potentiates pelvic nerve-stimulated increases in female genital blood flow in the anaesthetized rabbit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neutral endopeptidase inhibition: could it have a role in the treatment of female sexual arousal disorder? - PubMed [pubmed.ncbi.nlm.nih.gov]
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